

IUPAC name for Methyl 3-acetamido-2-methylbenzoate and its synonyms.

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Compound of Interest

Compound Name: *Methyl 3-acetamido-2-methylbenzoate*

Cat. No.: *B3301659*

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An In-depth Technical Guide to Methyl 3-acetamido-2-methylbenzoate

This technical guide provides a comprehensive overview of **Methyl 3-acetamido-2-methylbenzoate**, including its nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential applications for researchers, scientists, and drug development professionals.

Nomenclature and Synonyms

The compound of interest is systematically named methyl 3-(acetylamino)-2-methylbenzoate. It is also commonly referred to by its synonym, **Methyl 3-acetamido-2-methylbenzoate**. The "acetamido" group signifies an acetyl group attached to an amino group. This compound is the N-acetylated derivative of methyl 3-amino-2-methylbenzoate.

Physicochemical Properties

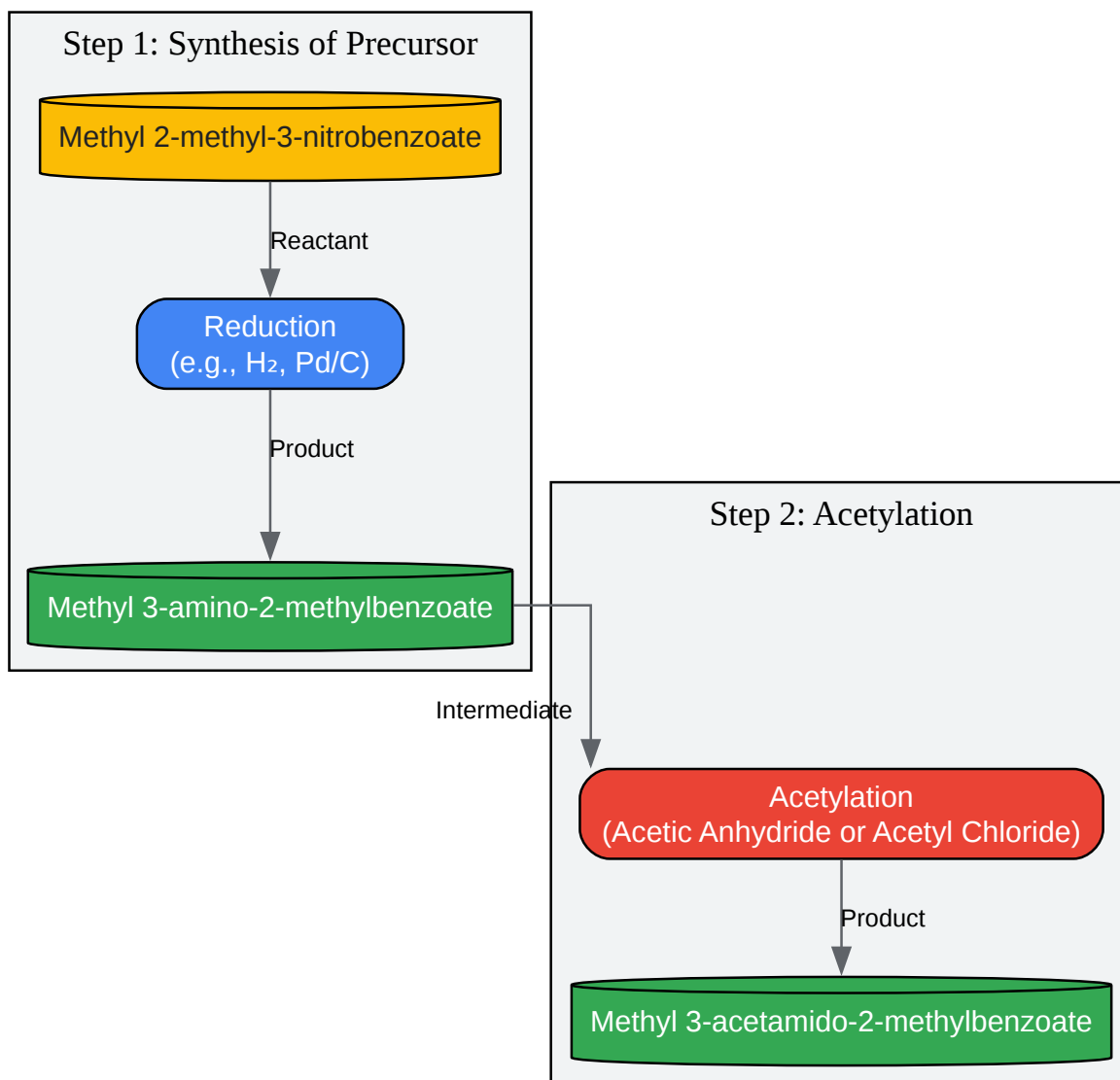
Specific experimental data for **Methyl 3-acetamido-2-methylbenzoate** is not readily available in the literature. However, the properties of its direct precursor, methyl 3-amino-2-methylbenzoate, are well-documented and provided below for reference. The properties for the target compound are calculated based on its structure.

Property	Value (Methyl 3-acetamido-2-methylbenzoate)	Value (Precursor: Methyl 3-amino-2-methylbenzoate)	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₃	C ₉ H ₁₁ NO ₂	Calculated
Molecular Weight	207.23 g/mol	165.19 g/mol	[1]
CAS Number	Not available	18583-89-6	[1]
IUPAC Name	methyl 3-(acetlamino)-2-methylbenzoate	methyl 3-amino-2-methylbenzoate	-

Proposed Synthesis of Methyl 3-acetamido-2-methylbenzoate

A direct, published synthesis for **Methyl 3-acetamido-2-methylbenzoate** is not readily available. However, a logical and effective two-step synthesis protocol can be proposed based on standard organic chemistry transformations. This process involves the initial synthesis of the precursor, methyl 3-amino-2-methylbenzoate, followed by its acetylation.

Experimental Workflow Diagram



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Caption: Proposed two-step synthesis workflow for **Methyl 3-acetamido-2-methylbenzoate**.

Step 1: Synthesis of Methyl 3-amino-2-methylbenzoate (Precursor)

The synthesis of the amino precursor can be achieved through the reduction of the corresponding nitro compound, methyl 2-methyl-3-nitrobenzoate.

Materials:

- Methyl 2-methyl-3-nitrobenzoate
- Palladium on carbon (10% Pd/C)
- Methanol or Ethyl Acetate (solvent)
- Hydrogen gas (H₂) or a hydrogen donor (e.g., ammonium formate)
- Inert gas (e.g., Nitrogen or Argon)
- Filtration apparatus (e.g., Celite or Büchner funnel)
- Rotary evaporator

Protocol:

- In a reaction vessel suitable for hydrogenation, dissolve methyl 2-methyl-3-nitrobenzoate in a suitable solvent such as methanol or ethyl acetate.
- Carefully add a catalytic amount of 10% Palladium on carbon to the solution.
- Purge the reaction vessel with an inert gas to remove air.
- Introduce hydrogen gas to the vessel, typically at a pressure of 1-4 atmospheres, or add a hydrogen donor like ammonium formate.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion of the reaction (disappearance of the starting material), carefully purge the vessel with an inert gas to remove excess hydrogen.
- Filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- Wash the filter cake with a small amount of the reaction solvent.

- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude methyl 3-amino-2-methylbenzoate.
- The crude product can be purified further by column chromatography or recrystallization if necessary.

Step 2: Acetylation of Methyl 3-amino-2-methylbenzoate

The final product is obtained by the N-acetylation of the amino group of the precursor.

Materials:

- Methyl 3-amino-2-methylbenzoate
- Acetic anhydride or Acetyl chloride
- A suitable base (e.g., pyridine, triethylamine, or sodium bicarbonate)
- A suitable solvent (e.g., dichloromethane, ethyl acetate, or tetrahydrofuran)
- Stirring apparatus
- Extraction and washing glassware
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Rotary evaporator

Protocol:

- Dissolve methyl 3-amino-2-methylbenzoate in a suitable solvent like dichloromethane in a reaction flask.
- Add a base, such as pyridine or triethylamine, to the solution. This will act as a scavenger for the acid byproduct.
- Cool the reaction mixture in an ice bath.

- Slowly add acetic anhydride or acetyl chloride (typically 1.1 to 1.5 equivalents) to the stirred solution.
- Allow the reaction to warm to room temperature and continue stirring.
- Monitor the reaction by TLC or HPLC until the starting material is consumed.
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- If using dichloromethane, separate the organic layer. If using a water-miscible solvent, perform an extraction with a suitable organic solvent like ethyl acetate.
- Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl) if a tertiary amine base was used, followed by water, and then a saturated brine solution.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄).
- Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude **Methyl 3-acetamido-2-methylbenzoate**.
- The final product can be purified by recrystallization or column chromatography.

Potential Applications and Future Research

While there is limited direct research on the biological activities of **Methyl 3-acetamido-2-methylbenzoate**, the broader class of methyl benzoate derivatives has shown a range of interesting properties that suggest potential avenues for investigation.

- **Antimicrobial and Insecticidal Agents:** Methyl benzoate itself is known to possess antimicrobial and insecticidal properties[2][3]. Further investigation into whether the introduction of the acetamido and methyl groups at the 3- and 2-positions modifies this activity could be a valuable area of research.
- **Anti-inflammatory and Analgesic Properties:** Some acylhydrazone derivatives, which share a similar amide linkage, have demonstrated anti-inflammatory and analgesic activities[4]. This suggests that **Methyl 3-acetamido-2-methylbenzoate** could be screened for similar properties.

- Enzyme Inhibition: Modified benzoate structures have been investigated as enzyme inhibitors. For instance, certain (aryloxyacetylamino)benzoic acid derivatives have been identified as inhibitors of malate dehydrogenase, an enzyme involved in cancer metabolism[5]. The structural similarity suggests that **Methyl 3-acetamido-2-methylbenzoate** could be explored as a candidate for enzyme inhibition studies.

In conclusion, **Methyl 3-acetamido-2-methylbenzoate** is a compound with potential for further scientific exploration. The synthetic route outlined in this guide provides a clear pathway for its preparation, enabling researchers to investigate its chemical and biological properties in greater detail.

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